

Essential Guide to the Safe Disposal of Acetylactylodinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetylactylodinol

Cat. No.: B149813

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **Acetylactylodinol**, a naturally occurring polyacetylene compound. By adhering to these protocols, laboratories can minimize risks and maintain compliance with safety regulations.

Acetylactylodinol: Key Safety & Chemical Data

A thorough understanding of a substance's properties is the first step toward safe handling and disposal. Below is a summary of key quantitative data for **Acetylactylodinol**.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₃	PubChem[1]
Molecular Weight	240.25 g/mol	PubChem[1]
CAS Number	61582-39-6	MCE[2]
Appearance	No data available	
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces[3]
Storage (in solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)	MCE[2]
Hazard Classification	Not classified as a hazardous substance or mixture.	MCE[2]

Experimental Protocols: Disposal of Acetylactylodinol

While **Acetylactylodinol** is not classified as a hazardous substance, it is imperative to follow standard laboratory safety protocols for the disposal of all chemical waste.[2] These procedures are designed to prevent accidental exposure and environmental contamination.

Personal Protective Equipment (PPE) Required:

- Eye Protection: Safety goggles with side-shields.[2]
- Hand Protection: Protective gloves.[2]
- Skin and Body Protection: Impervious clothing, such as a lab coat.[2]

Step-by-Step Disposal Procedure:

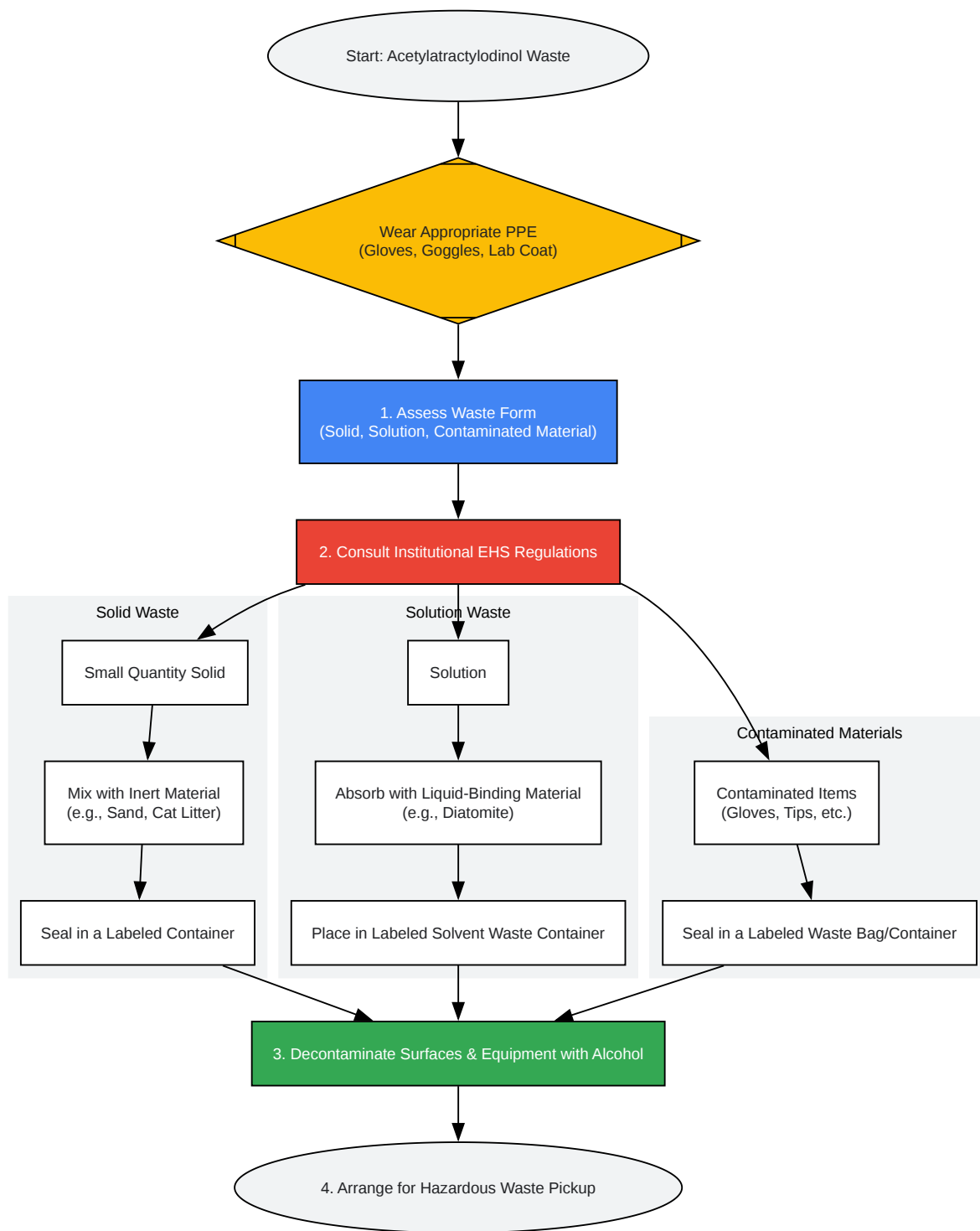
- Assess the Waste: Determine if the **Acetylactylodinol** waste is in a solid form, dissolved in a solvent, or in a mixture with other reagents.

- Consult Local Regulations: Always consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on chemical waste disposal, as regulations can vary.[4][5]
- Small Quantities (Solid):
 - If permissible by local regulations for non-hazardous waste, small quantities of solid **Acetylactracylodinol** can be prepared for disposal in the trash.[6]
 - Mix the solid compound with an inert and non-combustible absorbent material such as sand or cat litter.[6] This prevents the powder from becoming airborne.
 - Place the mixture in a sealed, clearly labeled container.
- Solutions of **Acetylactracylodinol**:
 - Do not pour down the drain.[2]
 - Absorb the liquid waste with a finely-powdered, liquid-binding material like diatomite or universal binders.[2]
 - Place the absorbed material into a designated hazardous waste container for solvents. The container should be properly labeled with its contents.
- Contaminated Materials:
 - Dispose of any items that have come into contact with **Acetylactracylodinol**, such as pipette tips, gloves, and absorbent pads, as chemical waste.
 - Place these items in a designated, sealed waste bag or container.
- Decontamination:
 - Decontaminate surfaces and equipment that may have come into contact with **Acetylactracylodinol** by scrubbing with alcohol.[2]
- Waste Pickup:

- Arrange for the pickup of the sealed waste containers by your institution's hazardous waste management service.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Acetylactylodinol**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **Acetylactylodinol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetylactylodiol | C₁₅H₁₂O₃ | CID 5315531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Acetylactylodiol | CAS:61582-39-6 | Manufacturer ChemFaces [chemfaces.com]
- 4. web.uri.edu [web.uri.edu]
- 5. ehs.yale.edu [ehs.yale.edu]
- 6. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of Acetylactylodiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149813#acetylactylodiol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com